

Glycyl-dl-serine aqueous acid solubility

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Glycyl-dl-serine

CAS No.: 687-38-7

Cat. No.: S750447

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Chemical Profile and Key Properties

Glycyl-DL-serine is a dipeptide composed of glycine and serine, and it is recognized as a potential biomarker for the consumption of certain foods like chicken, pork, and cow's milk [1]. Its fundamental chemical properties are summarized in the table below.

Property	Value / Description
CAS Registry Number	687-38-7 [2] [3] [4]
Molecular Formula	$C_5H_{10}N_2O_4$ [2] [5] [3]
Molecular Weight	162.14 g/mol [2] [5] [3]
Melting Point	207 °C [2] [5]
pKa (at 25°C)	2.98 [2] [5]
Form	Solid (White to Off-White) [2] [5]
Storage Condition	-20°C [2] [5] [3]

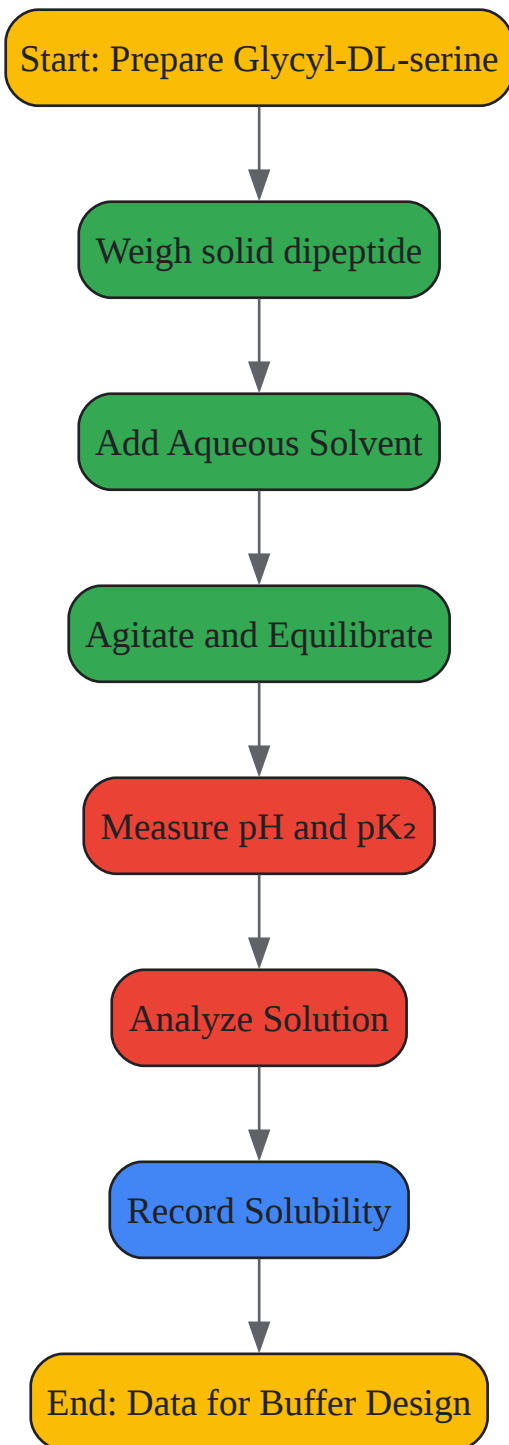
Solubility and Thermodynamic Data

The following table consolidates key quantitative data relevant to its behavior in solution, which is critical for buffer preparation and solvation studies.

Parameter	Value	Conditions
Aqueous Solubility	Slightly soluble [2] [5]	In water and aqueous acid
Dissociation Constant (pK_2)	8.277 [6]	For NH_3^+ group at 25°C
Partial Molar Volume (V_2^0)	Available (see primary literature) [7]	In aqueous solution at 25°C
Partial Molar Heat Capacity ($C_{p,2^0}$)	Available (see primary literature) [7]	In aqueous solution at 25°C

General Experimental Considerations

While a dedicated protocol for solubility measurement wasn't located, the following workflow synthesizes common experimental practices from thermodynamic studies with the specific data available for **Glycyl-DL-serine**. You can adapt this framework for your laboratory investigations.



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This workflow outlines the key stages for handling **Glycyl-DL-serine** in solution studies:

- **Preparation:** The dipeptide should be used as a solid, typically stored at **-20°C** to maintain stability [2] [3].

- **Solubilization:** The compound is only **slightly soluble** in water and aqueous acidic solutions [2] [5]. Gentle heating and agitation will likely be necessary to achieve dissolution.
- **pH Measurement and Buffer Suitability:** The **pK₂ value of 8.277** indicates its capacity to act as a buffer in the **physiologically relevant pH range of 7 to 9** [6].
- **Analysis:** For precise work, consider investigating its partial molar properties as reported in the literature [7].

Application Notes for Researchers

- **Buffer Application:** **Glycyl-DL-serine** is suitable as a buffer component in the **physiological pH range (7-9)** due to the pK₂ of its ammonium group [6].
- **Solubility Limitation:** Be aware of its limited solubility. For aqueous solutions, you may only achieve low-concentration stock solutions.
- **Proton Magnetic Resonance Studies:** Historically, this dipeptide has been used in proton magnetic resonance studies investigating the interaction of amino acids and dipeptides with sRNA [2].

Key Gaps and Further Research

The available data has some limitations for immediate laboratory work. A precise, quantitative solubility value in moles/L or mg/mL for aqueous acid solutions is not available in the searched literature. Furthermore, while thermodynamic properties are well-documented, a direct, citable experimental procedure for solubility determination is missing.

To progress, you may need to:

- **Consult Specialized Databases:** Search for solubility data in dedicated handbooks or pharmaceutical science databases.
- **Empirical Determination:** Establish an in-house protocol (e.g., using gravimetric analysis or HPLC) to determine the solubility under your specific conditions.

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